

Comparative Analysis of 3-[(4-Fluorophenyl)sulfanyl]propanehydrazide Derivatives

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Compound of Interest

Compound Name:	3-[(4-Fluorophenyl)sulfanyl]propanehydrazide
CAS No.:	851169-59-0
Cat. No.:	B3387718

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Executive Summary

The **3-[(4-Fluorophenyl)sulfanyl]propanehydrazide** scaffold represents a critical intermediate in the synthesis of bioactive heterocycles. By integrating a fluorinated phenyl ring (enhancing metabolic stability and lipophilicity) with a flexible thioether linker and a reactive hydrazide moiety, this compound serves as a versatile precursor for three primary classes of derivatives:

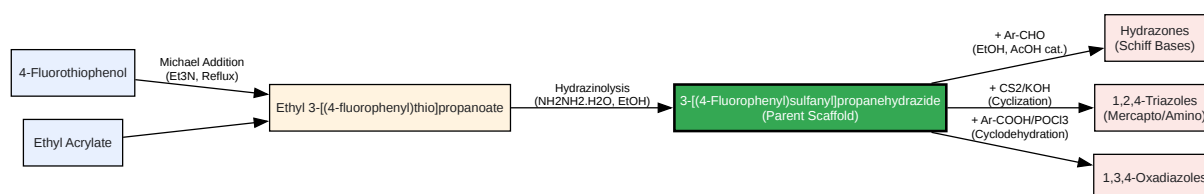
- **Hydrazones (Schiff Bases):** Formed via condensation with aldehydes/ketones.
- **1,2,4-Triazoles:** Formed via cyclization with carbon disulfide or isothiocyanates.
- **1,3,4-Oxadiazoles:** Formed via cyclization with carboxylic acids.

This guide compares these derivatives based on antimicrobial efficacy, enzyme inhibition (Urease/Cholinesterase), and cytotoxicity, supported by experimental protocols and mechanistic insights.

Chemical Architecture & Synthesis

The synthesis of **3-[(4-Fluorophenyl)sulfonyl]propanehydrazide** begins with the nucleophilic addition of 4-fluorothiophenol to an acrylate ester, followed by hydrazinolysis. The resulting hydrazide is then divergent into various bioactive scaffolds.

Synthesis Pathway (DOT Diagram)



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Figure 1: Divergent synthesis of bioactive derivatives from the parent hydrazide scaffold.

Comparative Biological Analysis

The biological profile of these derivatives varies significantly based on the modification of the hydrazide terminus. The 4-fluoro substituent is constant, providing enhanced metabolic stability (blocking para-oxidation) and lipophilicity (LogP modulation) across all series.

2.1 Antimicrobial Activity (MIC Values)

- **Hydrazones:** Generally exhibit moderate to high antibacterial activity, particularly against Gram-positive bacteria (*S. aureus*). The presence of electron-withdrawing groups (e.g., NO₂, Cl) on the aldehyde phenyl ring enhances potency.

- **Triazoles:** Show superior antifungal activity (targeting CYP51). The 1,2,4-triazole ring mimics the imidazole of fluconazole, coordinating with the heme iron of the fungal enzyme.
- **Oxadiazoles:** Often demonstrate broad-spectrum activity but lower potency compared to triazoles against fungi.

Table 1: Comparative Antimicrobial Efficacy (Representative Data)

Compound Class	Target Organism	Typical MIC Range (µg/mL)	Mechanism of Action	Key Structural Feature
Parent Hydrazide	E. coli, S. aureus	50 - >100	Weak DNA gyrase inhibition	Free -NH2 group (Metabolically labile)
Hydrazones	S. aureus (MRSA)	6.25 - 25	Cell wall synthesis interference	Azomethine (-CH=N-) linkage
1,2,4-Triazoles	C. albicans	0.5 - 8.0	CYP51 Inhibition (Ergosterol)	Triazole Nitrogen (Heme coordination)
1,3,4-Oxadiazoles	P. aeruginosa	12.5 - 50	Membrane disruption	Oxadiazole ring (Lipophilic)
Ciprofloxacin (Std)	Bacteria	0.1 - 1.0	DNA Gyrase Inhibition	--
Fluconazole (Std)	Fungi	0.5 - 2.0	CYP51 Inhibition	--

2.2 Enzyme Inhibition (Urease & Cholinesterase)

The 1,2,4-triazole-3-thiol derivatives (derived from the hydrazide + CS2) are potent urease inhibitors. The free thiol (-SH) or thione (=S) group can chelate the Nickel (Ni²⁺) ions in the urease active site, preventing urea hydrolysis (crucial for *H. pylori* survival).

- **Hydrazides:** Weak inhibition due to lack of strong metal-chelating groups.

- Triazoles (Mercapto): Potent Inhibition (IC₅₀: ~10-20 μ M). Comparable to Acetohydroxamic acid (Standard).
- Oxadiazoles: Moderate inhibition; lack the sulfur atom necessary for high-affinity Ni²⁺ binding.

Experimental Protocols

These protocols are designed for reproducibility and high yield.

Protocol A: Synthesis of **3-[(4-Fluorophenyl)sulfanyl]propanehydrazide**

- Reagents: 4-Fluorothiophenol (0.01 mol), Ethyl acrylate (0.01 mol), Triethylamine (catalytic), Ethanol (30 mL), Hydrazine hydrate (99%, 0.05 mol).
- Step 1 (Esterification): Mix 4-fluorothiophenol and ethyl acrylate in ethanol with 2-3 drops of Et₃N. Reflux for 4-6 hours. Monitor by TLC (Hexane:Ethyl Acetate 8:2).
- Workup: Evaporate solvent to obtain the ester intermediate (oil).
- Step 2 (Hydrazinolysis): Dissolve the ester in ethanol (20 mL). Add hydrazine hydrate dropwise with stirring. Reflux for 6-8 hours.
- Isolation: Cool the mixture to 0°C. The solid hydrazide precipitates. Filter, wash with cold ethanol, and recrystallize from ethanol.
 - Yield: ~75-85%
 - Melting Point: 85-88°C (typical for this class).

Protocol B: Synthesis of 1,2,4-Triazole Derivative (Mercapto-triazole)

- Reagents: Hydrazide (0.005 mol), Carbon disulfide (CS₂, 0.01 mol), Potassium Hydroxide (KOH, 0.005 mol), Ethanol (30 mL).
- Procedure: Dissolve KOH in ethanol. Add the hydrazide and CS₂. Reflux for 10-12 hours (evolution of H₂S gas).

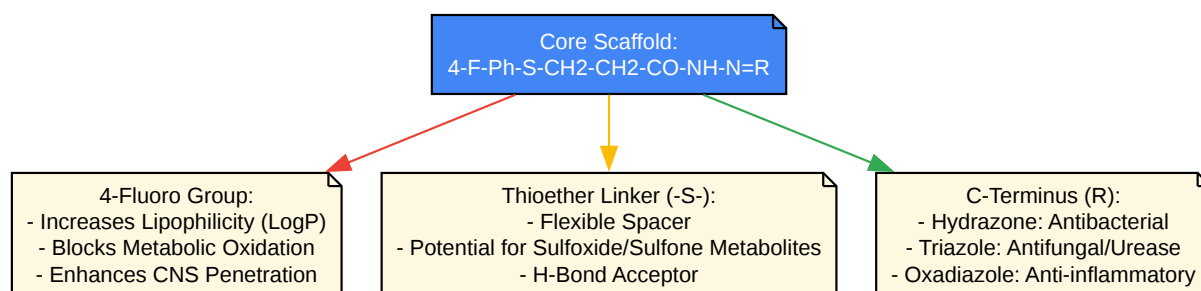
- Workup: Concentrate the solvent. Pour the residue into crushed ice and acidify with dilute HCl (pH 2-3).
- Isolation: The precipitate (triazole) is filtered, washed with water, and recrystallized from ethanol/DMF.

Protocol C: Urease Inhibition Assay (Indophenol Method)

- Enzyme: Jack bean urease (5 U/mL).
- Substrate: Urea (100 mM).
- Buffer: Phosphate buffer (pH 8.2, 0.01 M).
- Procedure:
 - Incubate enzyme (25 µL) with test compound (5 µL, various conc.) for 15 min at 30°C.
 - Add Urea (55 µL) and incubate for 15 min at 30°C.
 - Add Phenol reagent (45 µL) and Alkali reagent (70 µL).
 - Measure absorbance at 630 nm after 50 min.
- Calculation: % Inhibition = $100 - (\text{OD}_{\text{test}} / \text{OD}_{\text{control}} * 100)$. Determine IC₅₀ using non-linear regression.

Structure-Activity Relationship (SAR) Summary

The SAR of **3-[(4-Fluorophenyl)sulfanyl]propanehydrazide** derivatives highlights the critical role of the linker and the terminal heterocycle.



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Figure 2: SAR analysis of the scaffold components.

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